

# Proper Disposal Procedures for DL-Aspartic acid-3-13C

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## Compound of Interest

Compound Name: DL-Aspartic acid-3-13C

Cat. No.: B1602288

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Disclaimer: This document provides guidance for the proper disposal of **DL-Aspartic acid-3-13C**. It is essential to consult your institution's Environmental Health and Safety (EH&S) department and adhere to all federal, state, and local regulations.

**DL-Aspartic acid-3-13C** is a stable, non-radioactive isotopically labeled amino acid.<sup>[1][2]</sup> Its chemical properties are nearly identical to those of its unlabeled counterpart, DL-Aspartic acid. Therefore, disposal procedures are dictated by the chemical's safety profile rather than the isotopic label.<sup>[3][4]</sup> Safety Data Sheets (SDS) for DL-Aspartic acid indicate that it is not classified as a hazardous substance.<sup>[5][6]</sup>

## Safety and Chemical Profile

The following table summarizes the key safety and handling information for DL-Aspartic acid.

Property	Data	References
CAS Number	617-45-8	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	White crystalline powder	<a href="#">[9]</a> <a href="#">[10]</a>
Odor	Odorless	<a href="#">[9]</a>
Stability	Stable under normal conditions of use and storage.	<a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Hazard Classification	Not considered hazardous by OSHA Hazard Communication Standard.	<a href="#">[5]</a>
Incompatibilities	Strong oxidizing agents.	<a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Ecotoxicity	Not considered an environmental hazard.	<a href="#">[5]</a>

## Step-by-Step Disposal Protocol

The disposal of **DL-Aspartic acid-3-13C** should follow standard laboratory procedures for non-hazardous chemical waste.

### Step 1: Classification and Segregation

- Classify the Waste: Confirm the waste as non-hazardous chemical waste. Since **DL-Aspartic acid-3-13C** is a stable, non-radioactive compound, no special precautions for radioactivity are necessary.[\[3\]](#)[\[4\]](#)
- Segregate from Other Wastes: It is crucial to keep this waste stream separate from others to ensure proper disposal and avoid unnecessary costs.[\[11\]](#)[\[12\]](#)
  - DO NOT mix with hazardous waste such as solvents, corrosive materials (acids/bases), or reactive chemicals.[\[13\]](#)
  - DO NOT mix with incompatible materials like strong oxidizing agents.[\[9\]](#)

- DO NOT dispose of down the drain unless explicitly permitted by your local regulations and EH&S office for small quantities of non-toxic materials.[\[12\]](#)[\[13\]](#)

## Step 2: Containerization and Labeling

- Select a Suitable Container:
  - Use a container that is in good condition, free of leaks or cracks, and compatible with the chemical (e.g., glass or plastic bottle).[\[14\]](#)
  - The container must have a secure, tight-fitting lid and should be kept closed except when adding waste.[\[13\]](#)[\[14\]](#)
- Label the Container Clearly:
  - Affix a "Hazardous Waste" or appropriate institutional waste label to the container. Even for non-hazardous chemicals, many institutions require this for tracking purposes.[\[14\]](#)
  - Write the full, unabbreviated chemical name: **"DL-Aspartic acid-3-13C"**.[\[14\]](#)
  - Include the CAS number: 617-45-8.
  - Indicate that it is a solid or specify the solvent and concentration if it is in a solution.
  - Clearly mark as "Non-Hazardous Waste for Disposal".

## Step 3: Storage and Final Disposal

- Safe Storage: Store the sealed and labeled waste container in a designated and secure laboratory waste accumulation area.[\[11\]](#) This area should prevent unauthorized access and be away from general lab traffic.[\[13\]](#)
- Arrange for Professional Disposal:
  - Contact your institution's Environmental Health & Safety (EH&S) department to schedule a waste pickup.[\[11\]](#)[\[13\]](#)

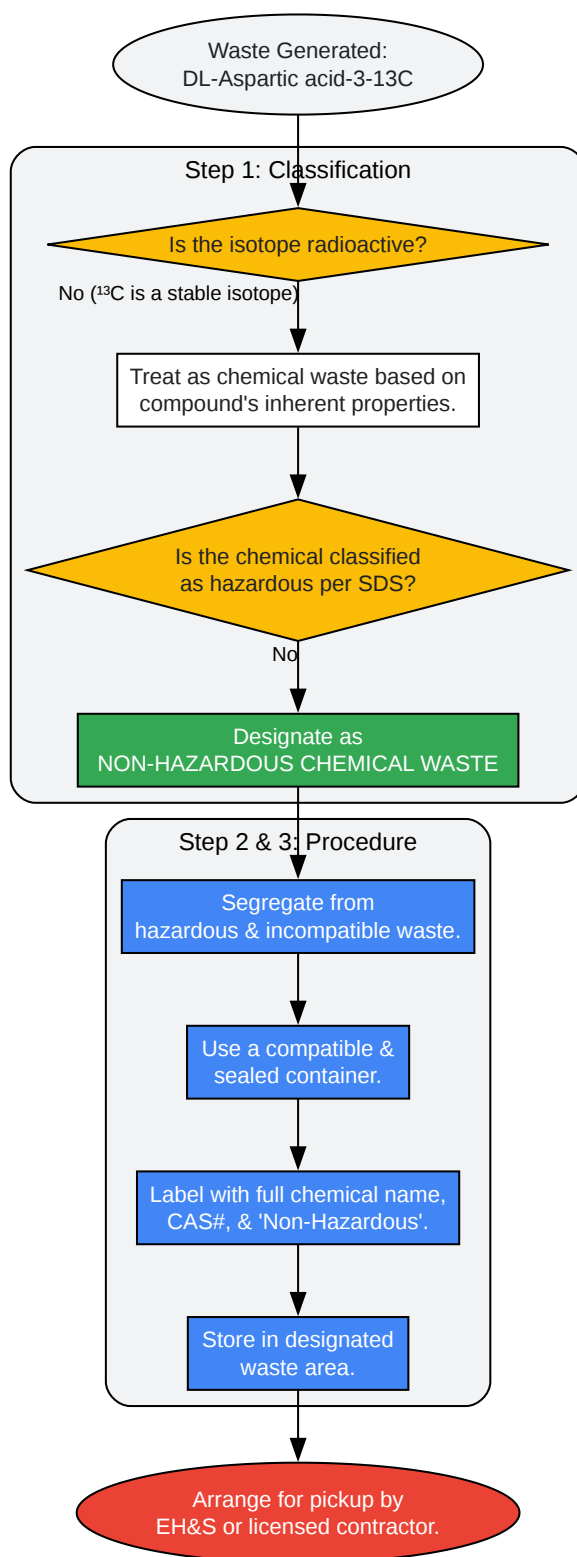
- All chemical waste must be disposed of through a licensed waste disposal service in compliance with all federal, state, and local environmental regulations.<sup>[7]</sup><sup>[15]</sup>

## Disposal of Contaminated Labware

- Empty Containers: The original product container should be triple-rinsed with a suitable solvent (like water). This rinsate must be collected and treated as chemical waste. After rinsing and air-drying, deface the label and dispose of the container in the regular trash or glass recycling, as per your institution's policy.<sup>[14]</sup>
- Contaminated Items: Disposable items such as gloves, weigh boats, or paper towels contaminated with small amounts of DL-Aspartic acid can typically be disposed of in the regular laboratory trash, as the chemical is not classified as hazardous.<sup>[12]</sup> However, always confirm this with your institutional guidelines.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **DL-Aspartic acid-3-13C**.



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Caption: Disposal decision workflow for **DL-Aspartic acid-3-13C**.

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